

Technical Support Center: 3,4-Difluoroaniline

Safety and Handling

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Compound of Interest

Compound Name: 3,4-Difluoroaniline

Cat. No.: B056902

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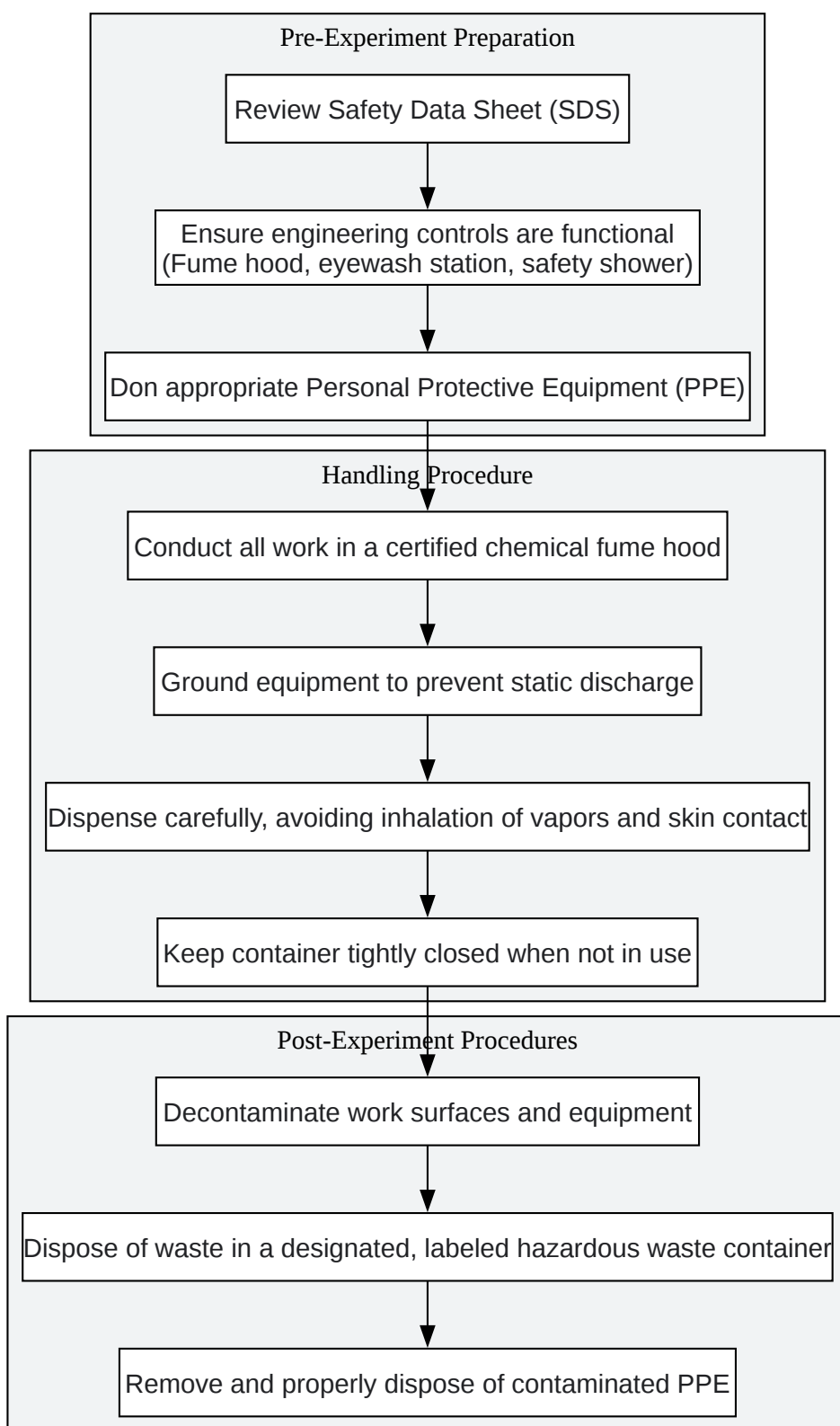
This guide provides essential safety protocols, troubleshooting advice, and frequently asked questions for the proper handling of **3,4-Difluoroaniline** in a research and development setting.

Safety Data Summary

All personnel should be thoroughly familiar with the following safety information before handling **3,4-Difluoroaniline**.

Property	Value	Reference
CAS Number	3863-11-4	[1]
Molecular Formula	F ₂ C ₆ H ₃ NH ₂	
Molecular Weight	129.11 g/mol	[2]
Appearance	White or Colorless to Yellow powder to lump to clear liquid	[3]
Boiling Point	77 °C at 7 mmHg	[4]
Density	1.302 g/mL at 25 °C	[4]
Flash Point	85 °C (185 °F) - closed cup	[4]
Hazard Classifications	Acute Toxicity 4 (Oral), Skin Irritation 2, Eye Irritation 2, Specific Target Organ Toxicity - Single Exposure 3 (Respiratory system)	[4][5]
Signal Word	Warning	[4]

Experimental Workflow for Handling 3,4-Difluoroaniline



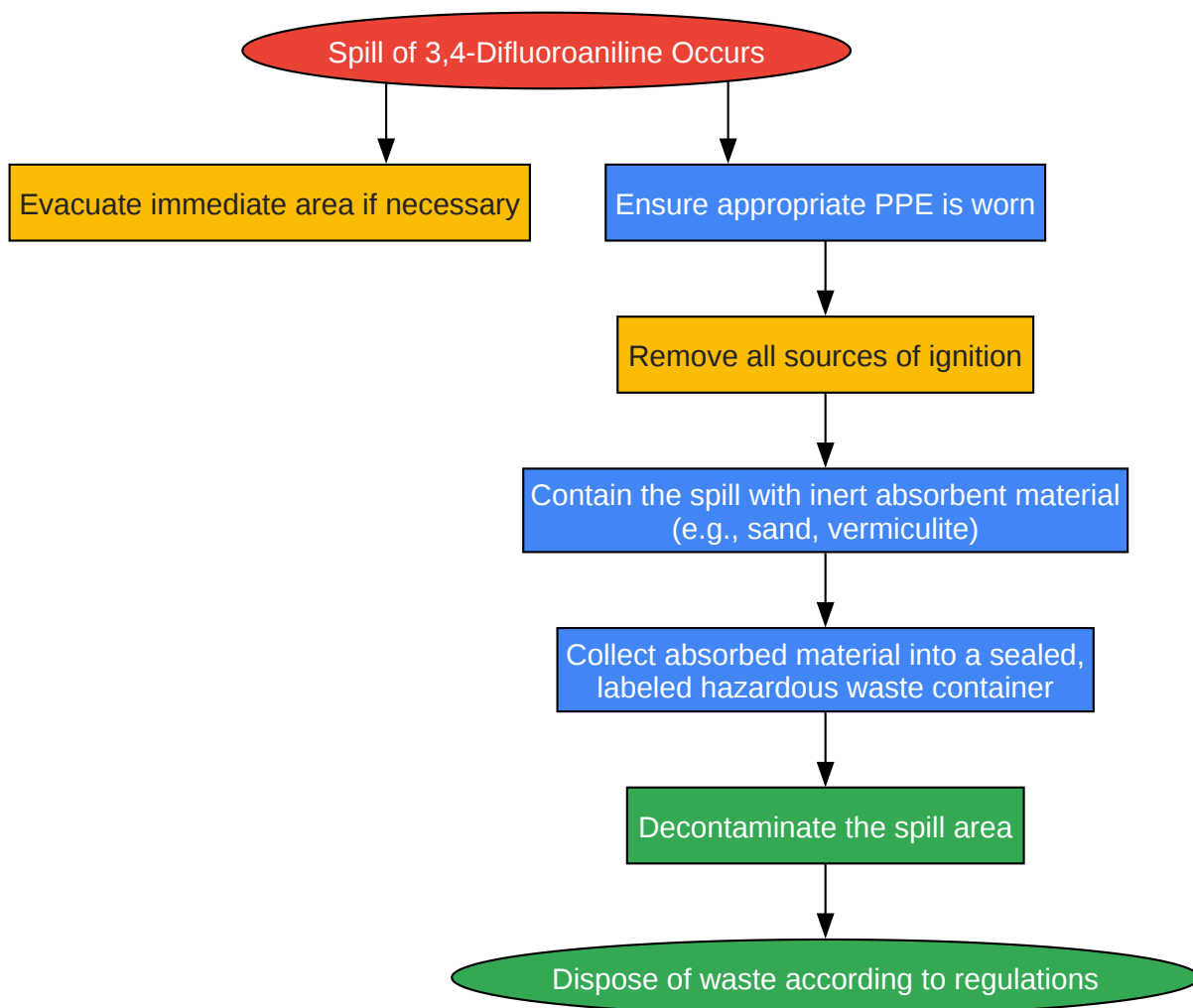
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Caption: A logical workflow for the safe handling of **3,4-Difluoroaniline**.

Troubleshooting Guide

Question	Answer
The 3,4-Difluoroaniline has developed a yellow or brown tint. Is it still usable?	The appearance of a slight yellow to yellow color is noted in some supplier specifications. However, a significant color change to brown could indicate degradation or contamination. It is recommended to verify the purity of the material before use in sensitive applications.
I've spilled a small amount of 3,4-Difluoroaniline on the benchtop inside the fume hood. What should I do?	For a small spill, first ensure you are wearing appropriate PPE.[1] Remove all sources of ignition.[1][6] Absorb the spill with an inert material such as sand, silica gel, or vermiculite.[1][7] Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[1] Decontaminate the area with an appropriate solvent followed by soap and water.[7]
I accidentally inhaled some vapors and feel irritation in my respiratory tract. What is the first aid procedure?	Immediately move to fresh air.[1][7] If you feel unwell or have difficulty breathing, call a poison center or doctor.[1][3]
What should I do if 3,4-Difluoroaniline comes into contact with my skin or eyes?	For skin contact, immediately wash the affected area with plenty of soap and water for at least 15 minutes and remove contaminated clothing.[1][7] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.[1] In both cases, seek medical attention.[1][7]

Spill Response Workflow



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Caption: A workflow for responding to a **3,4-Difluoroaniline** spill.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3,4-Difluoroaniline**?

A1: **3,4-Difluoroaniline** is harmful if swallowed and causes skin and serious eye irritation.^{[5][8]}
It may also cause respiratory irritation.^{[5][8]}

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: Appropriate PPE includes chemical safety goggles or a face shield, protective gloves (nitrile is a common choice, but consult a glove compatibility chart), and a lab coat.[1][7] All handling of this substance should be conducted in a certified chemical fume hood to minimize inhalation exposure.[7]

Q3: What are the proper storage conditions for **3,4-Difluoroaniline**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area.[1] It is also recommended to store it under an inert atmosphere and protected from light, as it can be air and light-sensitive.[3][9]

Q4: What materials are incompatible with **3,4-Difluoroaniline**?

A4: **3,4-Difluoroaniline** is incompatible with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[1][10]

Q5: How should I dispose of waste containing **3,4-Difluoroaniline**?

A5: Dispose of contents and container to an approved waste disposal plant.[1] Waste must be collected in a designated, compatible, and properly sealed hazardous waste container labeled with "Hazardous Waste" and the chemical name.[7]

Q6: What should I do in case of a fire involving **3,4-Difluoroaniline**?

A6: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam to extinguish the fire.[1][10] Firefighters should wear self-contained breathing apparatus and full protective gear. [1] Containers may explode when heated.[1][10] Hazardous combustion products include nitrogen oxides, carbon monoxide, carbon dioxide, and gaseous hydrogen fluoride.[1]

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